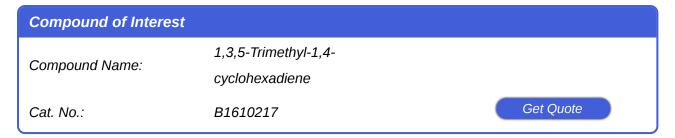


# Application Notes and Protocols for 1,3,5-Trimethyl-1,4-cyclohexadiene

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety precautions, handling protocols, and emergency procedures for the use of **1,3,5-Trimethyl-1,4-cyclohexadiene** in a research and development setting.

## **Chemical and Physical Properties**

**1,3,5-Trimethyl-1,4-cyclohexadiene** is a flammable liquid that requires careful handling to prevent ignition and exposure.[1][2] Its properties are summarized below.



Property	Value	Reference
CAS Number	4074-23-1	[3][4]
Molecular Formula	C <sub>9</sub> H <sub>14</sub>	[4][5]
Molecular Weight	122.21 g/mol	[4][5]
Boiling Point	172 °C	[6]
Density	0.82 g/cm³ (predicted)	[6]
UN Number	UN3295	[6]
Hazard Class	3 (Flammable Liquid)	[6]
Packing Group	III	[6]
InChI Key	FWNSPYIKHBSEAH- UHFFFAOYSA-N	[5]

## **Toxicological and Ecotoxicological Data**

Limited quantitative toxicological data for **1,3,5-Trimethyl-1,4-cyclohexadiene** is available. Therefore, it should be handled with care, assuming it may be harmful.

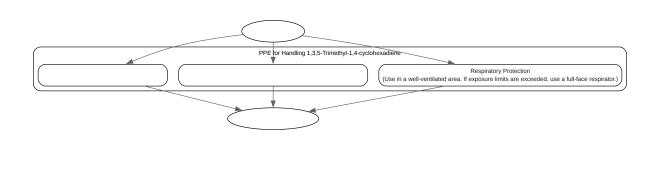
Parameter	Value	Reference
Acute Oral Toxicity	No data available	
Acute Dermal Toxicity	No data available	
Acute Inhalation Toxicity	No data available	
Toxicity to Fish	No data available	
Toxicity to Daphnia	No data available	
Toxicity to Algae	No data available	

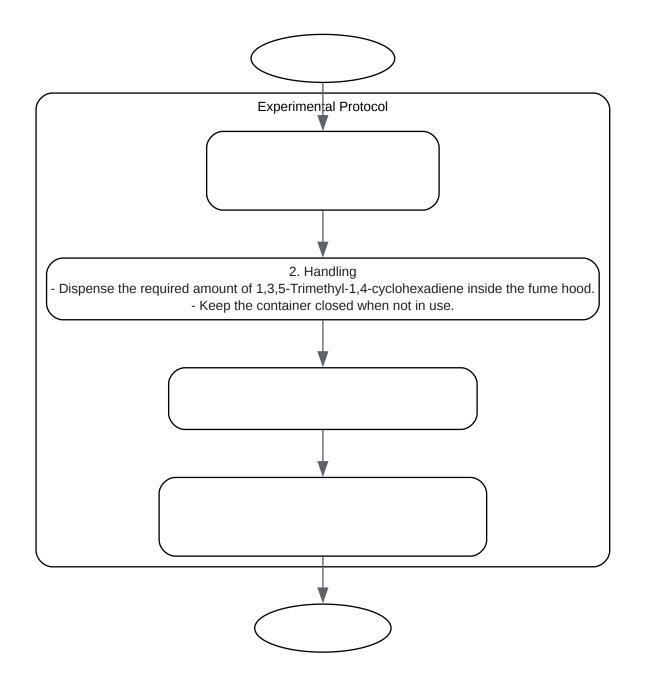
# Safety and Handling Protocols Personal Protective Equipment (PPE)



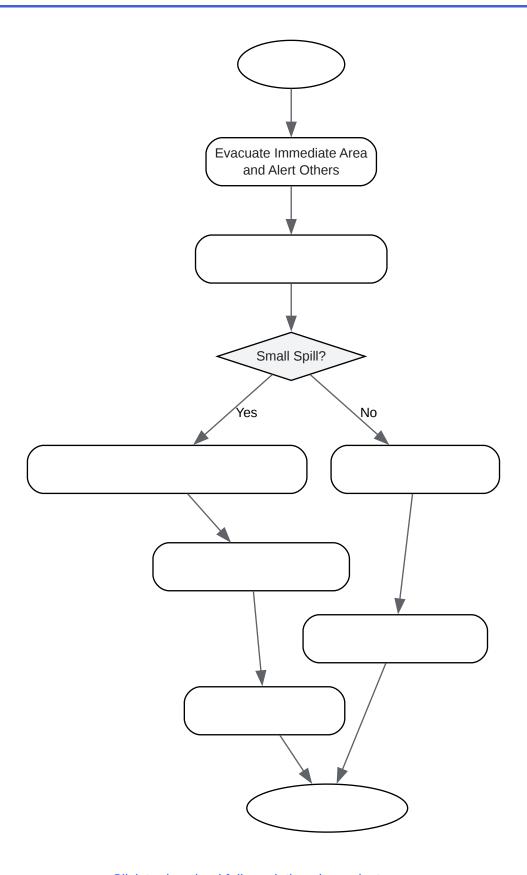
Proper PPE is mandatory when handling **1,3,5-Trimethyl-1,4-cyclohexadiene**.











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### References

- 1. flinnsci.ca [flinnsci.ca]
- 2. Chapter 4, Chemical Hygiene Plan: Safe Handling of Flammable and Combustible Liquids | Environmental Health & Safety | University of Nevada, Reno [unr.edu]
- 3. ehs.princeton.edu [ehs.princeton.edu]
- 4. ehs.yale.edu [ehs.yale.edu]
- 5. Guide for Chemical Spill Response American Chemical Society [acs.org]
- 6. echemi.com [echemi.com]
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   [https://www.benchchem.com/product/b1610217#safety-precautions-for-handling-1-3-5-trimethyl-1-4-cyclohexadiene]

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